

The Principle of Internal Standard Calibration: A Self-Validating System

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Compound of Interest

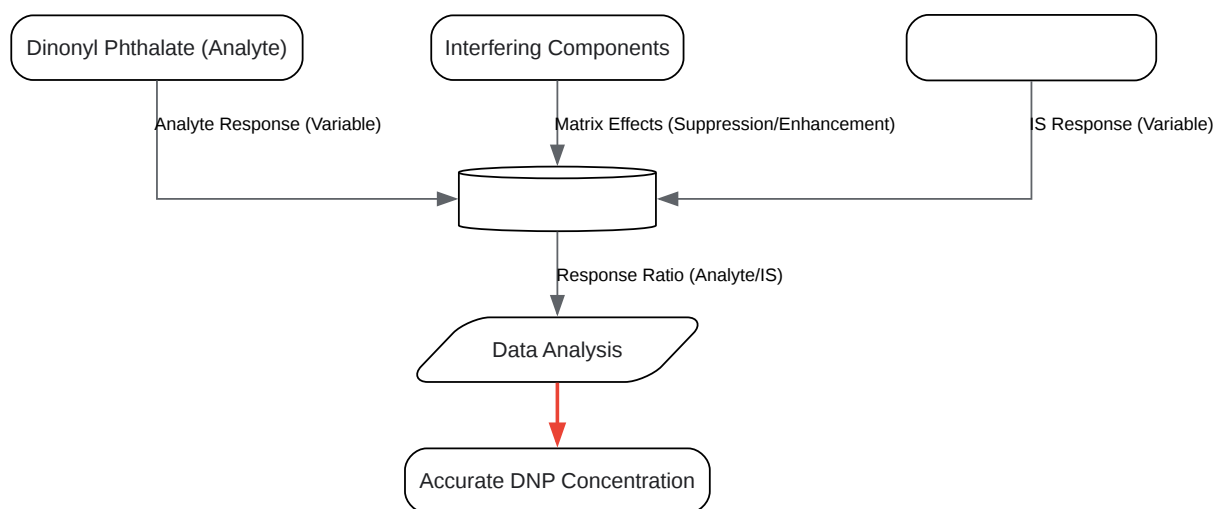
Compound Name: *Dinonyl phthalate*

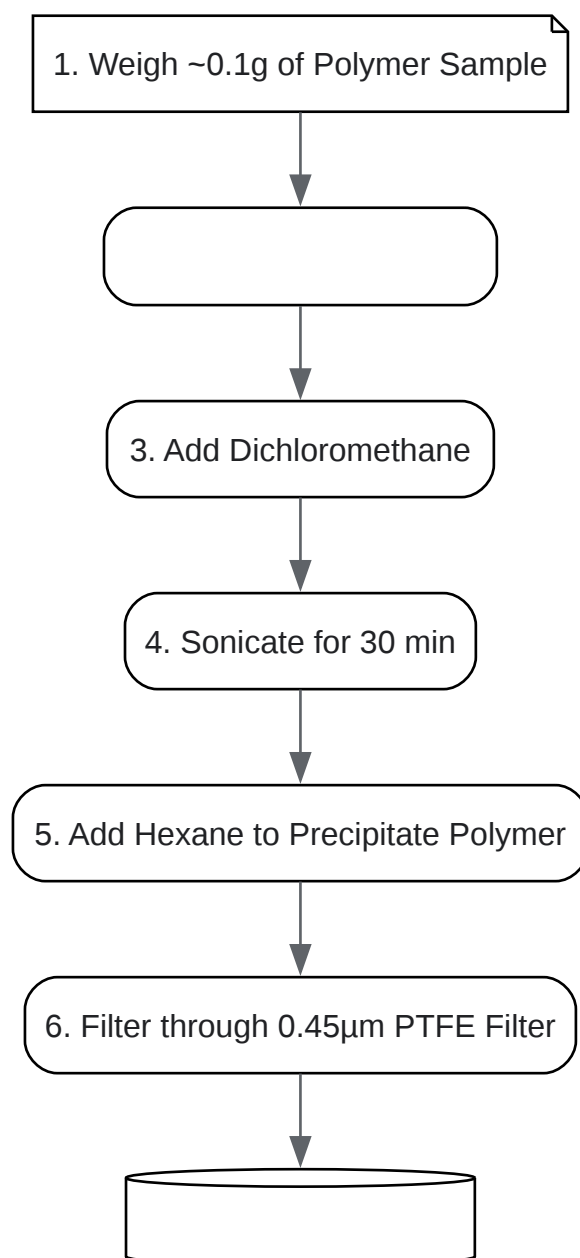
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An internal standard (IS) is a compound with a known concentration that is added to all samples, calibration standards, and quality controls at the beginning of the analytical process. The fundamental principle behind internal standard calibration is that the IS experiences the same analytical variations as the analyte of interest (in this case, DNP). By measuring the ratio of the analyte's response to the internal standard's response, we can correct for a multitude of potential errors.

This approach creates a self-validating system where the internal standard acts as a built-in quality control for each sample. Any loss of analyte during sample preparation or fluctuation in instrument response will be mirrored by the internal standard, thus preserving the accuracy of the final calculated concentration.





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Sources

- 1. [accustandard.com](https://www.accustandard.com) [[accustandard.com](https://www.accustandard.com)]
- 2. GC-MS Analysis of Phthalates: Comparison of GC Stationary Phase Performance [discover.restek.com]
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